

# Thenylchlor collaborative study method reproducibility

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## Compound Focus: Thenylchlor

CAS No.: 96491-05-3

Cat. No.: S570348

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## Thenylchlor Chemical Profile

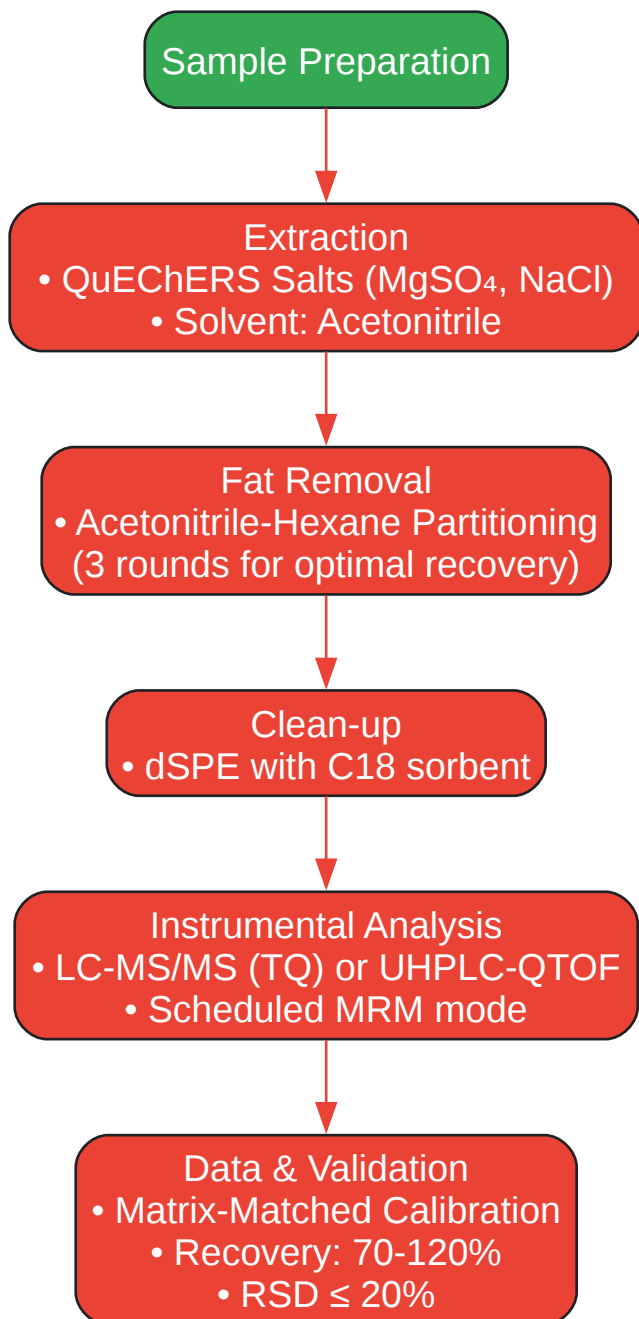
The table below summarizes key identification and property data for **thenylchlor**, which is essential for method development [1].

Property	Description
Common Name	Thenylchlor
IUPAC Name	2-chloro-N-(3-methoxy-2-thenyl)-2',6'-dimethylacetanilide
CAS No.	96491-05-3
Molecular Formula	C <sub>16</sub> H <sub>18</sub> ClNO <sub>2</sub> S
Chemical Structure	
Activity	Herbicide (pre-emergence or early post-emergence)
Primary Crop Use	Rice (200-270 g ai/ha)
Water Solubility	11 ppm (20 °C)

Property	Description
Partition Coefficient (log P)	3.53 (25 °C)

## Analytical Methods for Reproducible Pesticide Analysis

Although a specific method for **thenylchlor** alone was not found, modern multi-residue analysis protocols are highly relevant. The following workflows, adapted from pesticide residue analyses in complex matrices, provide a robust foundation for reproducible **thenylchlor** measurement [2] [3].



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#### Key Methodological Considerations for Reproducibility:

- **Fat Removal is Critical:** For fatty matrices, **three rounds of acetonitrile-hexane partitioning** were found to be optimal, significantly improving the recovery rates for over 83% of target pesticides and ensuring instrument protection [2].
- **Clean-up Selection:** Using **C18 dispersive Solid-Phase Extraction (dSPE)** is highly effective for removing long-chain fatty acids and other non-polar interferences from complex samples [2].
- **Advanced Instrumentation:** Two main techniques are recommended:

- **LC-MS/MS (Triple Quadrupole)**: Operated in **scheduled Multiple Reaction Monitoring (MRM)** mode provides high selectivity and sensitivity for targeted quantification [2] [4].
- **UHPLC-QTOF (Quadrupole Time-of-Flight)**: Offers high-resolution mass accuracy, enabling both targeted and non-targeted screening. It is excellent for confirming pesticide identity and detecting metabolites [3].
- **Combating Matrix Effects**: Using **matrix-matched calibration standards** (preparing calibration curves in a blank sample extract) is a standard practice to compensate for signal suppression or enhancement, a common challenge in mass spectrometry [2] [3].
- **Validation Parameters**: A method is considered reproducible and accurate when it demonstrates a consistent **recovery range of 70-120%** with a **Relative Standard Deviation (RSD) of  $\leq 20\%$**  across repeated analyses [2] [4].

## How to Approach Method Reproducibility

To establish a reproducible method for **thienylchlor**:

- **Leverage Existing Frameworks**: The methodologies cited here are validated for hundreds of pesticides simultaneously. You can adopt these well-established workflows, simply including **thienylchlor** in your target list [2] [3].
- **Focus on Validation**: The core of reproducibility lies in rigorous in-house validation. Ensure your method meets the recommended performance criteria for recovery, precision (RSD), and linearity in your specific sample matrix [2] [4].
- **Consult Official Guidelines**: Refer to documents like the **SANTE guidelines** (e.g., SANTE/11312/2021) for the latest analytical quality control procedures mandated for official pesticide residue monitoring [3].

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## References

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2. Liquid Chromatography-Tandem Mass Spectrometry for ... [pmc.ncbi.nlm.nih.gov]
3. Simultaneous Analysis of 504 Pesticide Multiresidues in ... [mdpi.com]

4. A Quantitative Tandem Mass Spectrometry and Scaled ... [pmc.ncbi.nlm.nih.gov]

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